

# An In-depth Technical Guide to the Physicochemical Properties of 3-Nonanol

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This technical guide provides a comprehensive overview of the boiling point and vapor pressure of **3-Nonanol**, a secondary alcohol with applications in various scientific and industrial fields. The data and experimental protocols are presented to support research, development, and quality control activities.

## Core Physicochemical Data of 3-Nonanol

The following tables summarize the key quantitative data for the boiling point and vapor pressure of **3-Nonanol**.

Table 1: Boiling Point of **3-Nonanol**

Parameter	Value	Conditions	Source(s)
Boiling Point	192-194 °C	760 mmHg	[1]
Boiling Point	195 °C	760 mmHg	[2][3]
Boiling Point	196.6 °C	760 mmHg	[4]

Table 2: Vapor Pressure of **3-Nonanol**

Temperature (°C)	Vapor Pressure (mmHg)	Source(s)
25	0.1	[4]
93.85	10	The Journal of Chemical Thermodynamics, 2007
114.85	20	The Journal of Chemical Thermodynamics, 2007
135.85	40	The Journal of Chemical Thermodynamics, 2007
152.85	100	The Journal of Chemical Thermodynamics, 2007
175.85	200	The Journal of Chemical Thermodynamics, 2007
195.85	400	The Journal of Chemical Thermodynamics, 2007

## Experimental Protocols

Detailed methodologies for the determination of boiling point and vapor pressure are crucial for reproducible and accurate measurements. The following sections describe common experimental protocols applicable to **3-Nonanol**.

### Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For pure compounds, the boiling point is a characteristic physical property.

#### 1. Capillary Method (Micro-Boiling Point Determination)

This method is suitable for small sample volumes.

- Apparatus: Thiele tube or similar heating block, thermometer, small test tube, and a sealed-end capillary tube.

- Procedure:
  - A small amount of **3-Nonanol** is placed in the test tube.
  - A capillary tube, sealed at one end, is inverted and placed into the test tube containing the sample.
  - The apparatus is heated gradually. Initially, a stream of bubbles will emerge from the open end of the capillary tube as the trapped air expands and is expelled.
  - As the temperature approaches the boiling point, a rapid and continuous stream of bubbles of the substance's vapor will emerge.
  - Heating is then discontinued, and the apparatus is allowed to cool slowly.
  - The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube.

## 2. Distillation Method

This method is suitable for larger sample volumes and can also be used for purification.

- Apparatus: Distillation flask, condenser, receiving flask, thermometer, and a heating mantle.
- Procedure:
  - The **3-Nonanol** sample is placed in the distillation flask along with boiling chips to ensure smooth boiling.
  - The apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor.
  - The sample is heated, and as it boils, the vapor rises, surrounds the thermometer bulb, and then passes into the condenser.
  - The temperature is recorded when it becomes constant. This stable temperature reading is the boiling point of the liquid.

## Determination of Vapor Pressure

Vapor pressure is the pressure exerted by a vapor in thermodynamic equilibrium with its condensed phases (solid or liquid) at a given temperature in a closed system.

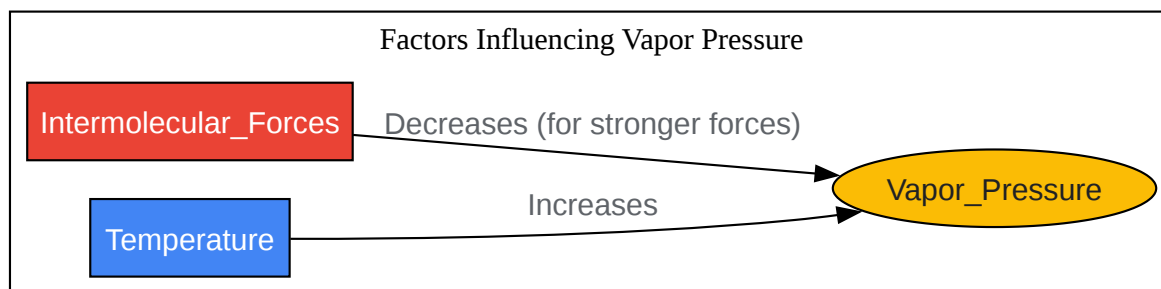
### 1. Transpiration Method

This is a dynamic method for determining vapor pressure.

- Apparatus: A thermostatically controlled chamber, a saturator containing the substance adsorbed on a solid support, a carrier gas supply with a flow meter, and a cold trap or analytical system to quantify the transported substance.
- Procedure:
  - A stream of an inert carrier gas (e.g., nitrogen or argon) is passed at a known and constant flow rate through or over the sample of **3-Nonanol** maintained at a constant temperature.
  - The carrier gas becomes saturated with the vapor of the substance.
  - The amount of vapor transported by the gas is determined by condensing it in a cold trap and measuring its mass, or by other analytical techniques.
  - The partial pressure of the substance, which is its vapor pressure at that temperature, is calculated from the amount of substance transported and the total volume of the gas that has passed through.

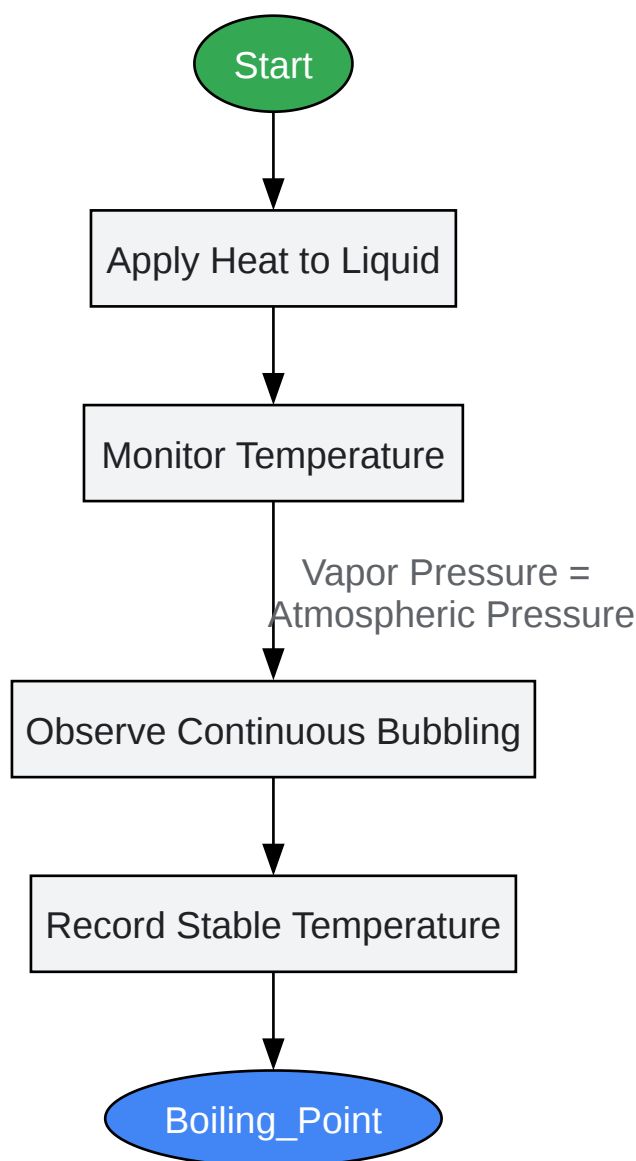
## Visualizations

The following diagrams illustrate key concepts and workflows related to the physicochemical properties of **3-Nonanol**.



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Caption: Relationship between temperature, intermolecular forces, and vapor pressure.



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